

Application Notes and Protocols for C646 Delivery in Animal Studies

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Compound of Interest

Compound Name: C646

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the in vivo administration of **C646**, a selective inhibitor of the p300/CBP histone acetyltransferases (HATs). The following sections detail established delivery methods, recommended dosages, and essential protocols for utilizing **C646** in various animal models of disease, including cancer, inflammation, and neurodegeneration.

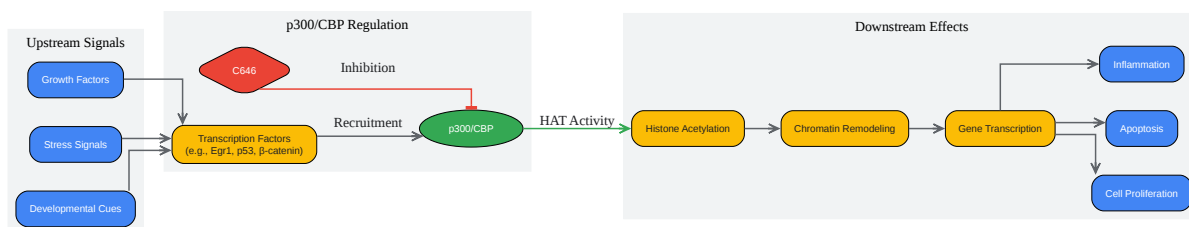
Introduction to C646

C646 is a potent and selective small molecule inhibitor of the homologous histone acetyltransferases p300 and CREB-binding protein (CBP). These enzymes play a crucial role in regulating gene expression by acetylating histone and non-histone proteins, thereby influencing a wide array of cellular processes such as proliferation, differentiation, and apoptosis.^[1] Dysregulation of p300/CBP activity is implicated in numerous diseases, making **C646** a valuable tool for preclinical research.

Signaling Pathway of p300/CBP Inhibition by C646

The p300/CBP coactivators are key nodes in various signaling pathways. They are recruited by transcription factors to specific gene promoters and enhancers, where their HAT activity leads to chromatin relaxation and transcriptional activation. **C646** competitively binds to the acetyl-CoA binding site of p300/CBP, preventing the transfer of acetyl groups to lysine residues on histone tails and other protein substrates. This inhibition leads to a downstream cascade of

events, including the modulation of critical signaling pathways like Wnt/ β -catenin, p53, and HIF-1 α .^[1]



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Figure 1: Simplified p300/CBP signaling pathway and the inhibitory action of **C646**.

Quantitative Data Summary

The effective dose of **C646** can vary significantly depending on the animal model, disease context, and route of administration. The following tables summarize reported dosages for different research applications.

Table 1: **C646** Dosages in Cancer Models

Animal Model	Cancer Type	Route of Administration	Vehicle	Dosage	Reference
Mouse (Nude)	Pancreatic Cancer	Intraperitoneal (i.p.)	100% DMSO	10 mg/kg, daily	[2]
Mouse	Colorectal Cancer	Intraperitoneal (i.p.)	Not Specified	10 mg/kg, 3 times/week	[2]
Mouse	Triple Negative Breast Cancer	Intraperitoneal (i.p.)	20% DMSO + 40% PEG 400 + 10% Solutol + 30% Citrate Buffer	30 and 75 mg/kg, every other day	[3]

Table 2: **C646** Dosages in Inflammation and Other Models

Animal Model	Disease Model	Route of Administration	Vehicle	Dosage	Reference
Rat	Carrageenan-induced Paw Edema	Intraperitoneal (i.p.)	Not Specified	10 mg/kg	[4]
Mouse	General Inflammation	Intravenous (i.v.)	2% Gum Acacia	100, 200, and 400 mg/kg	[5]

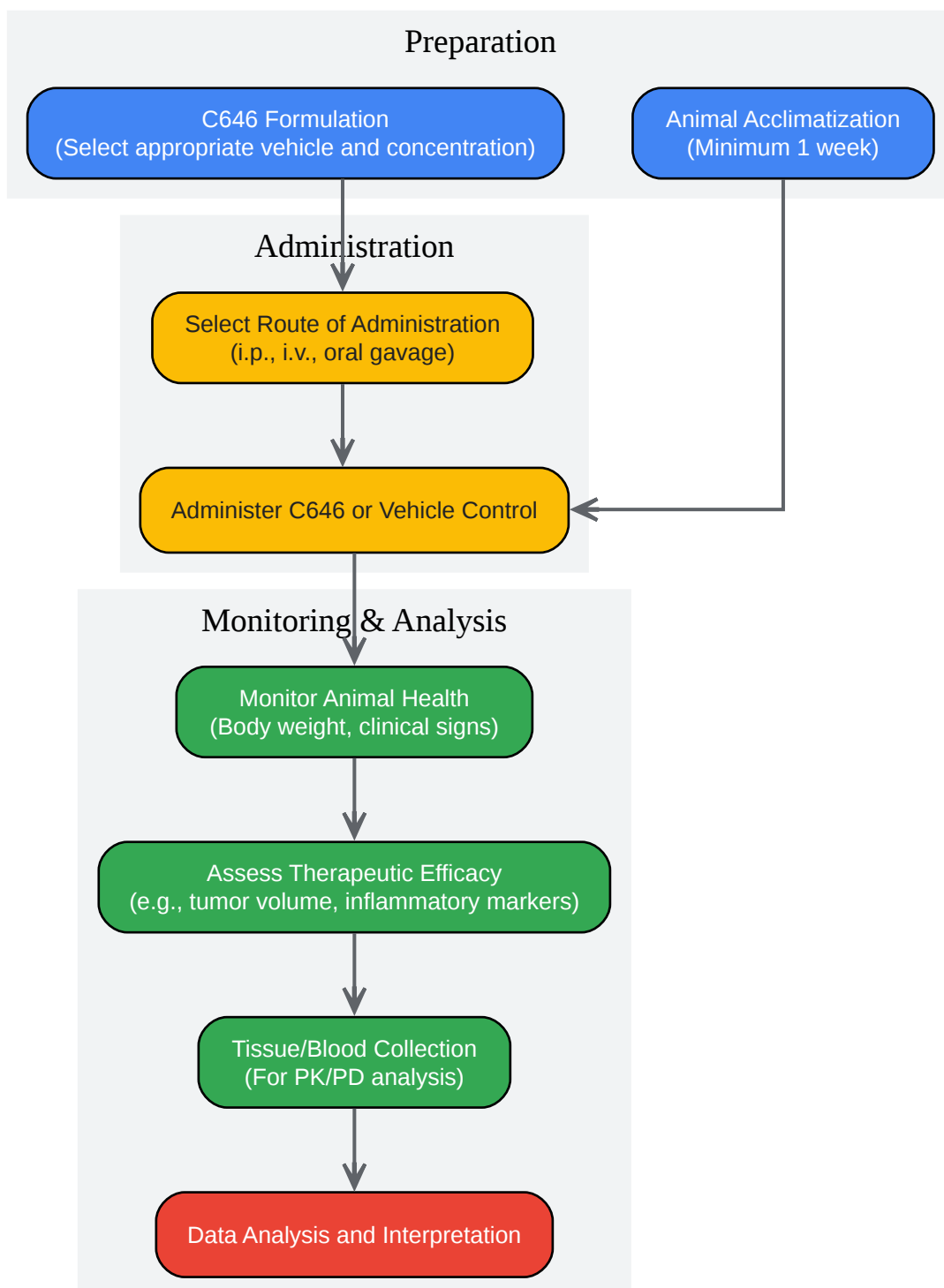
Table 3: Pharmacokinetic Parameters of **C646**

Pharmacokinetic data for **C646** in animal models is limited in the public domain. Researchers are encouraged to perform pilot pharmacokinetic studies to determine key parameters such as C_{max}, T_{1/2}, and bioavailability for their specific animal model and formulation.

Experimental Protocols

Detailed methodologies for the most common routes of **C646** administration are provided below. It is crucial to adhere to all institutional and national guidelines for animal care and use.

Experimental Workflow: In Vivo Study with C646



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Figure 2: General experimental workflow for in vivo studies using **C646**.

Protocol 1: Intraperitoneal (i.p.) Injection in Mice

Intraperitoneal injection is a common and relatively simple method for systemic drug delivery in small rodents.

Materials:

- **C646**
- Vehicle (e.g., 5% DMSO in sterile PBS, pH 7.4; or 100% DMSO for some applications)
- Sterile 1 mL syringes
- Sterile 25-27 gauge needles
- 70% ethanol wipes
- Animal scale

Procedure:

- Preparation of **C646** Solution:
 - Accurately weigh the required amount of **C646**.
 - Dissolve **C646** in the chosen vehicle. For a 5% DMSO in PBS solution, first dissolve **C646** in a small volume of DMSO and then bring it to the final volume with sterile PBS. Ensure the solution is clear and free of precipitates. Vortex or sonicate briefly if necessary.
 - Prepare a fresh solution for each day of injection.
- Animal Handling and Injection:
 - Weigh the mouse to determine the correct injection volume. The typical injection volume for mice is 10 mL/kg.[6]

- Properly restrain the mouse by scruffing the neck and back to expose the abdomen.
- Tilt the mouse slightly with its head pointing downwards.
- Wipe the lower right or left quadrant of the abdomen with a 70% ethanol wipe.
- Insert the needle, bevel up, at a 15-30 degree angle into the peritoneal cavity. Avoid the midline to prevent damage to the bladder and other organs.
- Gently aspirate to ensure the needle has not entered a blood vessel or organ.
- Slowly inject the **C646** solution.
- Withdraw the needle and return the mouse to its cage.
- Monitor the animal for any signs of distress post-injection.

Protocol 2: Intravenous (i.v.) Tail Vein Injection in Mice

Intravenous injection provides rapid and complete bioavailability. This technique requires more skill and practice than i.p. injection.

Materials:

- **C646**
- Vehicle suitable for intravenous administration (e.g., 2% gum acacia in sterile saline, or a formulation containing co-solvents like PEG 400 and Solutol, ensuring it is sterile and free of particulates). Note: High concentrations of DMSO are not recommended for i.v. injection due to potential for hemolysis and toxicity.
- Sterile 1 mL syringes
- Sterile 27-30 gauge needles
- Mouse restrainer
- Heat lamp or warming pad

- 70% ethanol wipes
- Sterile gauze

Procedure:

- Preparation of **C646** Solution:
 - Prepare the **C646** solution in a vehicle appropriate for intravenous use. The solution must be sterile and completely solubilized. Filter sterilization is recommended if possible.
- Animal Preparation and Injection:
 - Warm the mouse using a heat lamp or warming pad for 5-10 minutes to dilate the tail veins, making them more visible and accessible.
 - Place the mouse in a suitable restrainer.
 - Wipe the tail with a 70% ethanol wipe to clean the area and improve vein visualization.
 - Identify one of the lateral tail veins.
 - Insert the needle, bevel up, into the vein at a shallow angle, parallel to the tail.
 - A flash of blood in the needle hub may indicate successful entry into the vein.
 - Slowly inject the **C646** solution. If resistance is met or a bleb forms, the needle is not in the vein and should be withdrawn.
 - After injection, withdraw the needle and apply gentle pressure to the injection site with sterile gauze to prevent bleeding.
 - Return the mouse to its cage and monitor for any adverse reactions.

Protocol 3: Oral Gavage in Mice

Oral gavage is used for precise oral dosing of compounds. It is essential to perform this procedure correctly to avoid injury to the animal.

Materials:

- **C646**
- Vehicle (e.g., water, 0.5% methylcellulose, or corn oil)
- Flexible or rigid gavage needle with a ball tip (appropriate size for the mouse)
- Sterile 1 mL syringe
- Animal scale

Procedure:

- Preparation of **C646** Suspension/Solution:
 - Prepare a homogenous suspension or solution of **C646** in the chosen vehicle. Ensure the concentration allows for a dosing volume typically between 5-10 mL/kg.[\[7\]](#)
- Animal Handling and Gavage:
 - Weigh the mouse to calculate the correct volume.
 - Firmly restrain the mouse by scruffing the neck and back, ensuring the head and body are in a straight line to facilitate passage of the gavage needle.
 - Measure the gavage needle from the tip of the mouse's nose to the last rib to estimate the correct insertion depth.
 - Gently insert the gavage needle into the mouth, passing it over the tongue towards the esophagus. Allow the mouse to swallow the needle. Do not force the needle.
 - If any resistance is felt or the mouse struggles excessively, withdraw the needle and start again.
 - Once the needle is correctly positioned in the esophagus, slowly administer the **C646** formulation.

- Gently remove the gavage needle.
- Return the mouse to its cage and monitor for any signs of respiratory distress, which could indicate accidental administration into the trachea.

Conclusion

The successful in vivo application of **C646** relies on the careful selection of the delivery method, vehicle, and dosage appropriate for the specific animal model and research question. The protocols and data presented here provide a foundation for designing and executing robust preclinical studies with this potent p300/CBP inhibitor. It is strongly recommended to perform pilot studies to determine the optimal dosing regimen and to assess for any potential toxicity in the chosen animal model.

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